

1-Tetracontanol CAS number and molecular weight

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Compound of Interest

Compound Name: 1-Tetracontanol

Cat. No.: B15177472

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In-Depth Technical Guide to 1-Tetracontanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Tetracontanol**, a long-chain saturated fatty alcohol with growing interest in various scientific and industrial fields. This document details its chemical identity, physicochemical properties, and known biological activities, offering valuable information for researchers and professionals in drug development and related areas.

Core Chemical Information

1-Tetracontanol is a straight-chain fatty alcohol with a 40-carbon backbone. Its fundamental identifiers are crucial for accurate research and sourcing.

Identifier	Value
CAS Number	164350-12-3
Molecular Formula	C ₄₀ H ₈₂ O
Molecular Weight	595.1 g/mol

Physicochemical Properties

Understanding the physicochemical properties of **1-Tetracontanol** is essential for its application in experimental settings and formulation development. Due to its long aliphatic chain, it is a waxy solid at room temperature with very low solubility in water but soluble in organic solvents.

Property	Value
Appearance	Waxy Solid
Solubility	Insoluble in water; Soluble in organic solvents

Biological Activities and Potential Applications

Preliminary research suggests that **1-Tetracontanol** exhibits a range of biological activities that are of interest to the pharmaceutical and nutraceutical industries. It is naturally found in plant waxes and has been investigated for its potential health benefits.

Key reported biological activities include:

- **Anti-inflammatory Properties:** **1-Tetracontanol** may modulate inflammatory pathways, making it a candidate for research into inflammatory conditions.
- **Antioxidant Effects:** Its chemical structure may contribute to antioxidant activity, helping to mitigate oxidative stress.
- **Antimicrobial Activity:** Some studies indicate that long-chain fatty alcohols like **1-Tetracontanol** may possess antimicrobial properties.

These activities suggest potential applications in the development of new therapeutic agents and functional ingredients.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **1-Tetracontanol** are critical for reproducible research.

Synthesis of 1-Tetracontanol

A common method for the synthesis of long-chain fatty alcohols like **1-Tetracontanol** involves the reduction of the corresponding fatty acid, tetracontanoic acid.

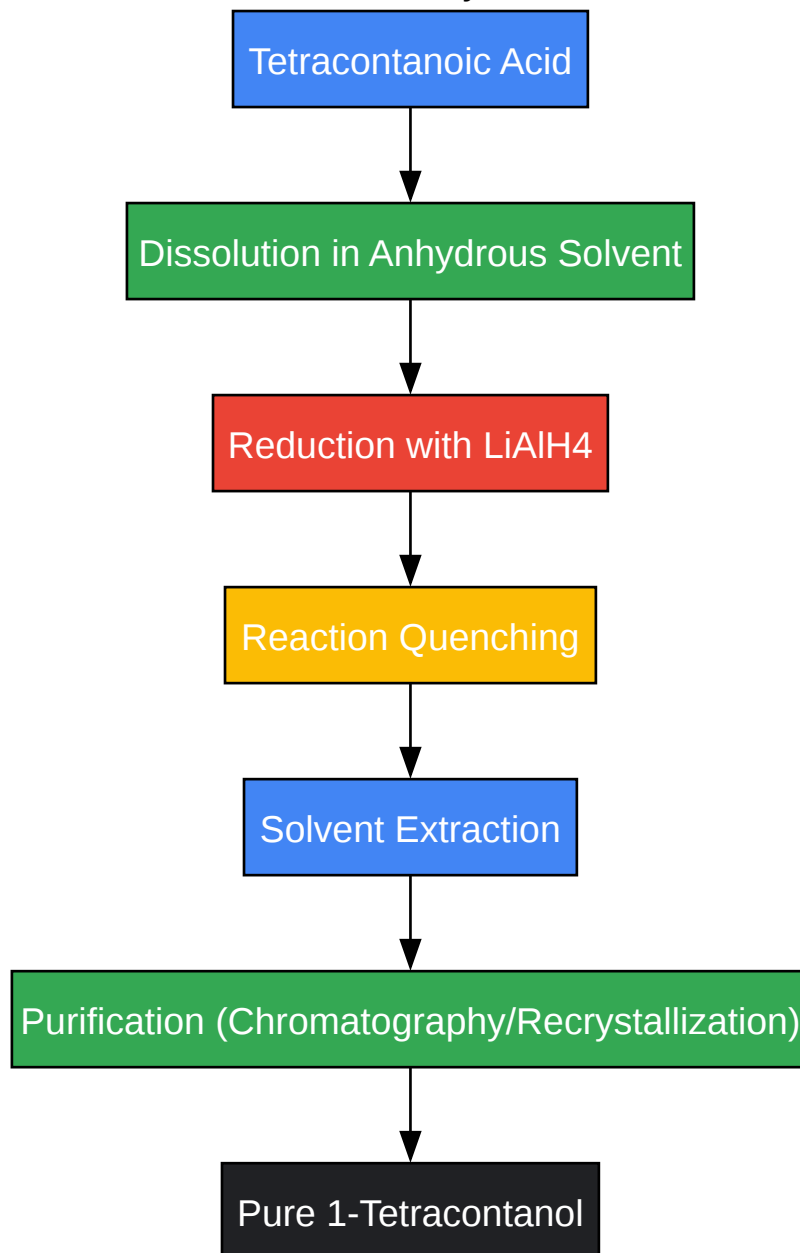
Example Protocol: Reduction of Tetracontanoic Acid

- **Dissolution:** Dissolve tetracontanoic acid in a suitable anhydrous solvent (e.g., tetrahydrofuran [THF]) under an inert atmosphere (e.g., argon or nitrogen).
- **Reducing Agent:** Slowly add a reducing agent, such as lithium aluminum hydride (LiAlH_4), to the solution while maintaining a controlled temperature (typically 0 °C to room temperature).
- **Reaction:** Allow the reaction to proceed for several hours until the reduction is complete. The progress can be monitored by techniques like thin-layer chromatography (TLC).
- **Quenching:** Carefully quench the reaction by the sequential addition of water and a sodium hydroxide solution to decompose the excess reducing agent and aluminum salts.
- **Extraction:** Extract the **1-Tetracontanol** from the reaction mixture using an organic solvent (e.g., diethyl ether or ethyl acetate).
- **Purification:** Wash the organic extract with brine, dry it over an anhydrous salt (e.g., sodium sulfate), and concentrate it under reduced pressure. Further purification can be achieved by column chromatography or recrystallization.

Logical Relationship of Synthesis and Purification

The following diagram illustrates the logical workflow from the starting material to the purified **1-Tetracontanol**.

Workflow for 1-Tetracontanol Synthesis and Purification



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Caption: Logical workflow for the synthesis and purification of **1-Tetracontanol**.

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